

Clinical data validating ZBH's hip implant efficacy

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A Comparative Guide to the Clinical Efficacy of Zimmer Biomet (ZBH) Hip Implants

This guide provides a comparative analysis of the clinical performance of Zimmer Biomet's hip implants, with a focus on the Avenir® femoral stem and the G7® Acetabular System. The information is intended for researchers, scientists, and drug development professionals, offering a synthesis of available clinical data, experimental methodologies, and relevant biological pathways.

Performance of ZBH Avenir® Femoral Stem

The Avenir® femoral stem is an uncemented hip implant designed for stability and favorable patient outcomes. Clinical studies have demonstrated its long-term efficacy and survivorship.

Clinical Data Summary: ZBH Avenir® vs. Competitors

Implant System	Study Follow-up	Survivorship (Stem Revision for Any Reason)	Key Functional Outcomes	Complications/Revisions
ZBH Avenir®	7 Years	98.9% [1]	Mean Harris Hip Score (HHS): 93.1 [1]	1 stem revision for deep infection; 4 acetabular revisions [1]
DePuy Synthes Corail®	10 Years	Standard Collarless: 97.6%; Standard Collared: 99.0% [2] [3] [4]	Not specified in this study	Not specified in this study
Stryker Accolade® II	3.5 Years (mean)	99.2% [5]	Not specified in this study	Five times fewer intraoperative fractures compared to conventional tapered wedges [5]

Experimental Protocols

ZBH Avenir® 7-Year Study Methodology

A prospective, multicenter study was conducted between January 2006 and October 2008, enrolling 100 consecutive primary total hip arthroplasties (THAs) in 92 patients.[\[1\]](#) The mean age of patients at the time of surgery was 58.5 years.[\[1\]](#) Both mini-incision (50%) and standard approaches (50%) were utilized for implantation.[\[1\]](#) The primary endpoints were implant survival, functional outcomes assessed by the Harris Hip Score (HHS), and radiographic evidence of loosening or subsidence.[\[1\]](#) Statistical analysis was performed using Kaplan-Meier survivorship analysis.[\[1\]](#)

Performance of ZBH G7® Acetabular System

The G7® Acetabular System is a modular platform that can be used in both primary and revision total hip arthroplasty. Its performance has been evaluated in various clinical settings, including in combination with dual mobility liners to enhance stability.

Clinical Data Summary: ZBH G7® vs. Competitors in Revision THA

Implant System	Study Follow-up	Survivorship (All-Cause Acetabular Cup Re-revision)	Hazard Ratio (vs. HG-1)
ZBH G7® OsseoTi®	2 Years	95% [6]	2.13 [6]
DePuy Synthes Pinnacle® Porocoat	10 Years	97% [6]	0.24 [6]
Stryker Trident® Tritanium®	10 Years	96% [6]	0.46 [6]

Note: This data is from a study on revision total hip arthroplasty and compares contemporary components to a historical control (Harris-Galante-1). The G7 OsseoTi had a shorter follow-up in this particular study compared to the other implants.

Experimental Protocols

ZBH G7® Dual Mobility Study Methodology

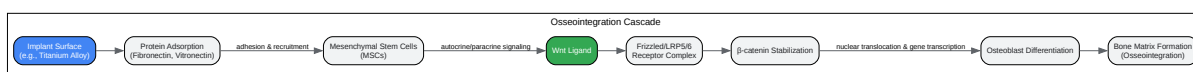
A retrospective, single-center study evaluated 105 patients who underwent primary THA with the G7® Dual Mobility Acetabular System between March 2019 and April 2023. The mean follow-up period was 2.5 years. The primary outcomes were revision-free survival, complication rates, and clinical improvement measured by the modified Harris Hip Score (mHHS) and Visual Analog Scale (VAS) for pain. Survivorship was analyzed using Kaplan-Meier curves.

Biological Signaling Pathways in Hip Arthroplasty

The long-term success of hip implants is critically dependent on two key biological processes: osseointegration and the inflammatory response to wear debris.

Osseointegration Signaling Pathway

Osseointegration is the process of direct structural and functional connection between living bone and the surface of a load-bearing artificial implant. This process is crucial for the stability and longevity of uncemented hip implants. The Wnt/ β -catenin signaling pathway is a key regulator of osteogenesis (bone formation) and is therefore central to successful osseointegration.

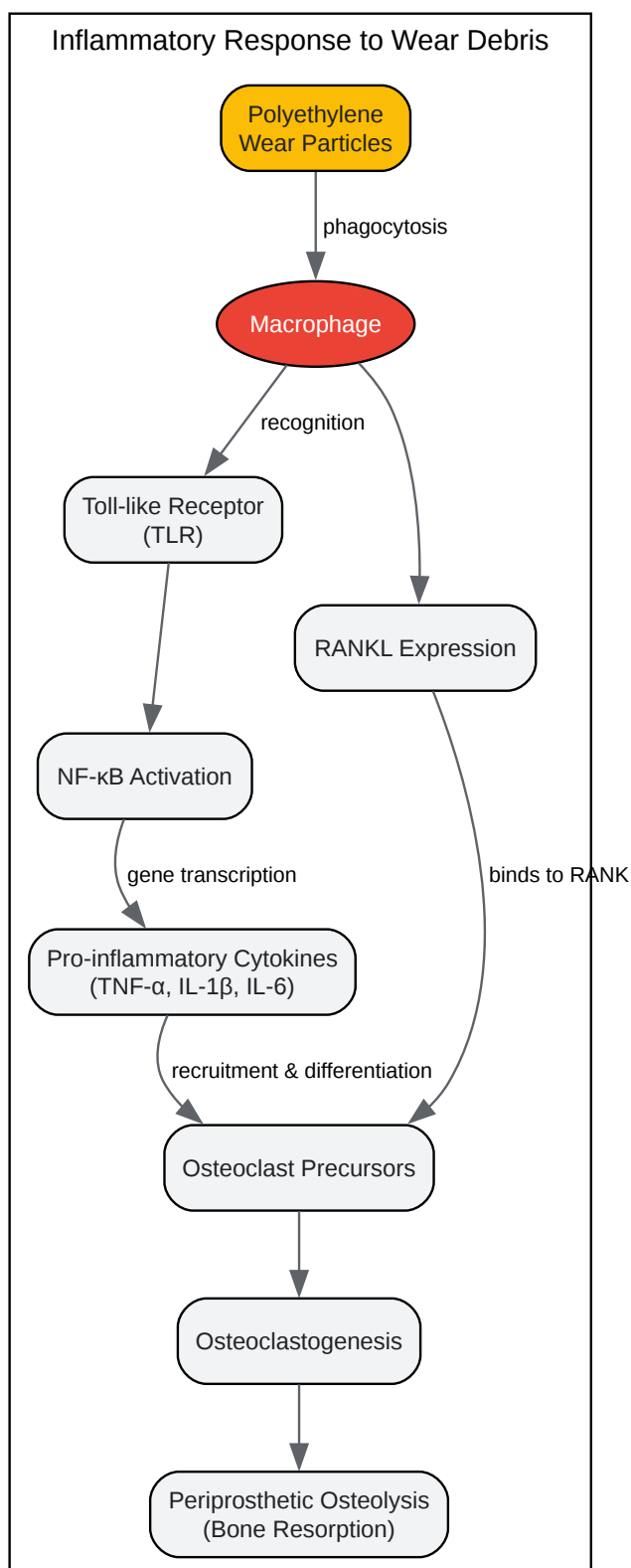


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Caption: Wnt/ β -catenin signaling in implant osseointegration.

Inflammatory Response to Polyethylene Wear Debris

Over time, the articulating surfaces of a hip implant can generate microscopic wear particles, primarily from the polyethylene liner. These particles can trigger a chronic inflammatory response, leading to bone resorption (osteolysis) and, ultimately, aseptic loosening of the implant. The NF- κ B signaling pathway is a central mediator of this inflammatory cascade.



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Caption: NF-κB signaling in wear debris-induced osteolysis.

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